

# A Comparative Analysis of the Environmental Fate of Strobilurin Fungicides

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## **Compound of Interest**

Compound Name: *Pyriminostrobin*

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This guide provides an objective comparison of the environmental fate of four widely used strobilurin fungicides: Azoxystrobin, Pyraclostrobin, Trifloxystrobin, and Kresoxim-methyl. The information herein is supported by experimental data to assist in environmental risk assessment and the development of more sustainable agricultural chemicals.

## Introduction to Strobilurin Fungicides

Strobilurin fungicides (SFs) are a class of agricultural chemicals inspired by a natural substance, strobilurin A, produced by the fungus *Strobilurus tenacellus*.<sup>[1]</sup> They are classified as Quinone outside Inhibitor (QoI) fungicides due to their mode of action, which involves inhibiting mitochondrial respiration by binding to the Qo site of the cytochrome bc<sub>1</sub> complex (Complex III).<sup>[2]</sup> This action blocks the electron transfer chain, thereby inhibiting ATP synthesis and preventing fungal spore germination and mycelial growth.<sup>[3]</sup> While highly effective, their widespread use has led to concerns about their environmental persistence, mobility, and potential impact on non-target organisms.<sup>[1][2][4]</sup> This guide focuses on the comparative environmental fate of four prominent strobilurins.

## Comparative Analysis of Environmental Fate

The environmental fate of a pesticide is determined by its persistence (degradation and dissipation), mobility, and potential for bioaccumulation. These parameters are influenced by the chemical's properties and various environmental factors.

## Dissipation in Soil

The persistence of strobilurins in soil is a critical factor in determining the potential for long-term contamination and exposure to soil organisms. Degradation rates are typically measured as dissipation time 50% (DT50), or half-life.

### Key Findings:

- Kresoxim-methyl and Trifloxytrobin generally exhibit the fastest degradation in soil, with DT50 values of less than 3 days under laboratory conditions.[5][6][7]
- Pyraclostrobin shows variable but generally high persistence in aerobic soils, with half-lives ranging from 35 to 323 days.[8] However, it degrades much more rapidly under anaerobic conditions (DT50 of 3.0 to 3.1 days).[8]
- Aroxystrobin demonstrates significant persistence, with reported half-lives extending up to 6 months depending on soil conditions.[9] Its degradation is faster in flooded (anaerobic) soils compared to non-flooded (aerobic) soils.[10]

Table 1: Comparative Dissipation Times (DT50) in Soil

Strobilurin	Aerobic Soil DT50 (days)	Anaerobic Soil DT50 (days)	Notes
Aroxystrobin	107.4 (non-flooded) [10]	62.7 (flooded)[10]	Half-life can range from 14 days to 6 months.[9]
Pyraclostrobin	35 - 323[8]	3.0 - 3.1[8]	Considered persistent in aerobic soils.[8]
Trifloxytrobin	< 3[6]	Data not specified	Rapidly degrades to a more persistent acid metabolite.[6]
Kresoxim-methyl	< 3[5][7]	0.86 - 1.6[7]	Degradation is faster under anaerobic conditions.[7]

## Dissipation in Aquatic Systems

Strobilurins enter aquatic environments through spray drift, runoff, and leaching. Their fate in water is primarily governed by photolysis (degradation by sunlight) and hydrolysis (reaction with water).

### Key Findings:

- All four strobilurins are susceptible to rapid aquatic photolysis. Pyraclostrobin is extremely sensitive to light in water, with a half-life of just 0.062 days.[8]
- Trifloxytrobin and Kresoxim-methyl also degrade quickly via photolysis, with half-lives of approximately 1 day and 10 hours, respectively.[11][12]
- Hydrolysis is pH-dependent. Kresoxim-methyl, for example, is stable in acidic and neutral water but degrades rapidly under alkaline conditions (pH 9) with a DT50 of 0.5 days.[13] Pyraclostrobin is stable to hydrolysis.[8]

Table 2: Comparative Dissipation Times (DT50) in Aquatic Systems

Strobilurin	Aquatic Photolysis DT50	Hydrolysis DT50	Notes
Azoxystrobin	< 14 days (field conditions)[11][12]	Stable at neutral pH	Degradation is faster under alkaline conditions.
Pyraclostrobin	0.062 days[8]	Stable[8]	Very rapid photolysis in water.[8]
Trifloxytrobin	0.7 - 1.3 days[11][14]	Data not specified	Major degradation pathway is hydrolysis to TFS-acid.[11][14]
Kresoxim-methyl	~0.43 days (10.3 hours)[12]	0.5 days (at pH 9)[13]	Relatively stable in neutral or acidic water. [13]

## Mobility and Potential for Leaching

The mobility of a pesticide in soil determines its potential to leach into groundwater. This is primarily assessed using the soil organic carbon-water partitioning coefficient (Koc). A higher Koc value indicates stronger binding to soil particles and lower mobility.

### Key Findings:

- Pyraclostrobin has very high Koc values (6,000-16,000 mL/g), indicating it is only slightly mobile to immobile and binds strongly to soil.[\[8\]](#) Its degradates also exhibit high Koc values.[\[8\]](#)
- Trifloxystrobin also binds strongly to soil, limiting the leaching of the parent compound.[\[11\]](#) [\[14\]](#) However, its primary metabolite, TFS-acid (CGA-321113), is more water-soluble and mobile, posing a potential risk to lower soil horizons.[\[11\]](#)[\[14\]](#)[\[15\]](#)
- Aroxystrobin's primary degradate, azoxystrobin acid, is also more water-soluble and prone to leaching than the parent compound.[\[9\]](#)[\[10\]](#)

Table 3: Comparative Mobility and Bioaccumulation Potential

Strobilurin	Soil Koc (mL/g)	Mobility Classification	log Kow	Bioaccumulation Potential
Azoxystrobin	~2,500	Low to Medium	2.5	Moderate
Pyraclostrobin	6,000 - 16,000 <a href="#">[8]</a>	Slight to Immobile <a href="#">[8]</a>	3.8 - 4.2 <a href="#">[8]</a>	High (BCF: 675-735x) <a href="#">[8]</a>
Trifloxystrobin	High (specific value not cited)	Low (parent) / Medium (metabolite) <a href="#">[11]</a> <a href="#">[14]</a>	4.5	High
Kresoxim-methyl	~2,300	Low to Medium	3.4	Moderate

## Bioaccumulation Potential

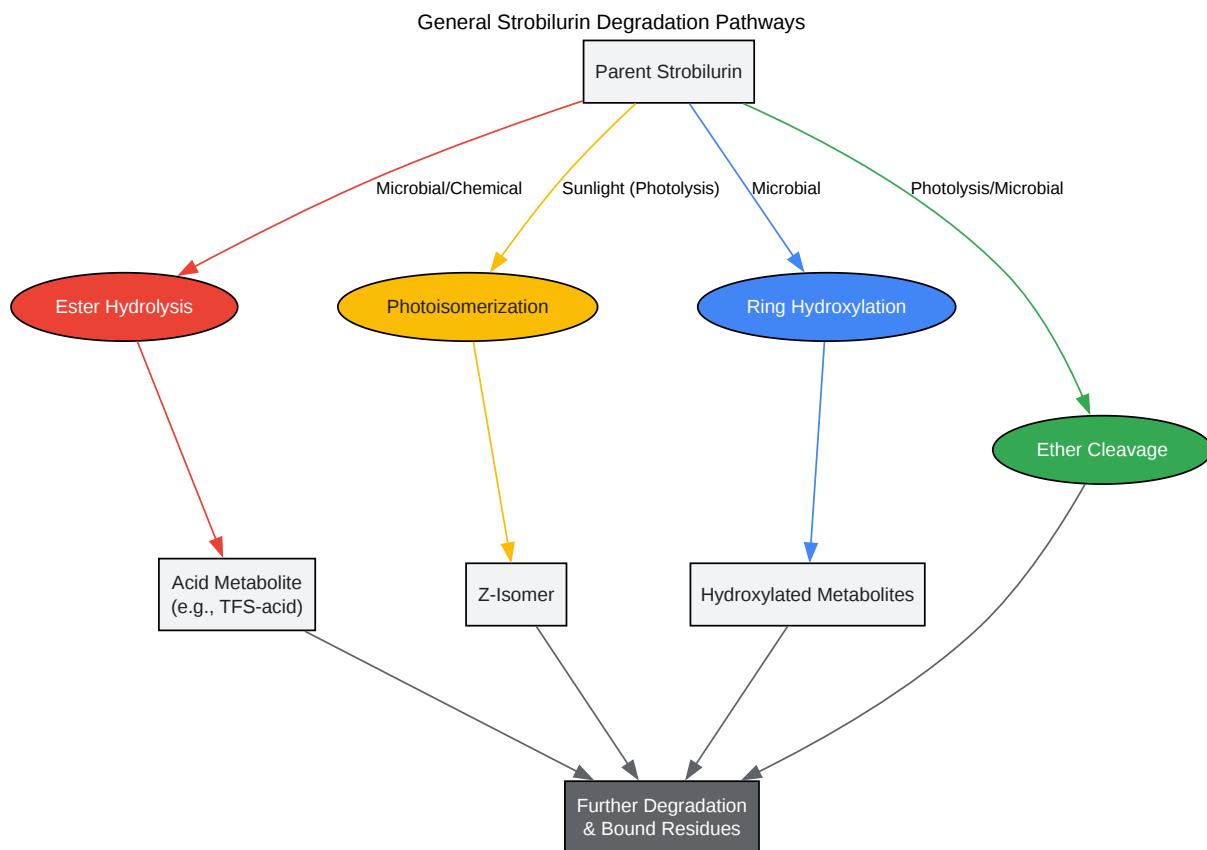
Bioaccumulation refers to the accumulation of a substance in an organism. It is often predicted by the octanol-water partition coefficient (log Kow) and confirmed by the bioconcentration factor (BCF). Higher values suggest a greater potential to accumulate in fatty tissues.

#### Key Findings:

- Pyraclostrobin shows a high potential for bioaccumulation, with a log Kow of up to 4.2 and measured BCF values in fish of 675-735x.[\[8\]](#)
- Trifloxystrobin also has a high log Kow (4.5), suggesting a high potential for bioaccumulation.
- Azoxystrobin and Kresoxim-methyl have moderate log Kow values, indicating a moderate potential for bioaccumulation.

## Degradation Pathways

The degradation of strobilurins in the environment proceeds through several key reactions. Microbial degradation is a primary pathway for their removal from soil.[\[11\]](#) Common transformations include the hydrolysis of the methyl ester group, isomerization of the double bond in the acrylic moiety, and hydroxylation of the aromatic rings.[\[11\]](#)[\[12\]](#)

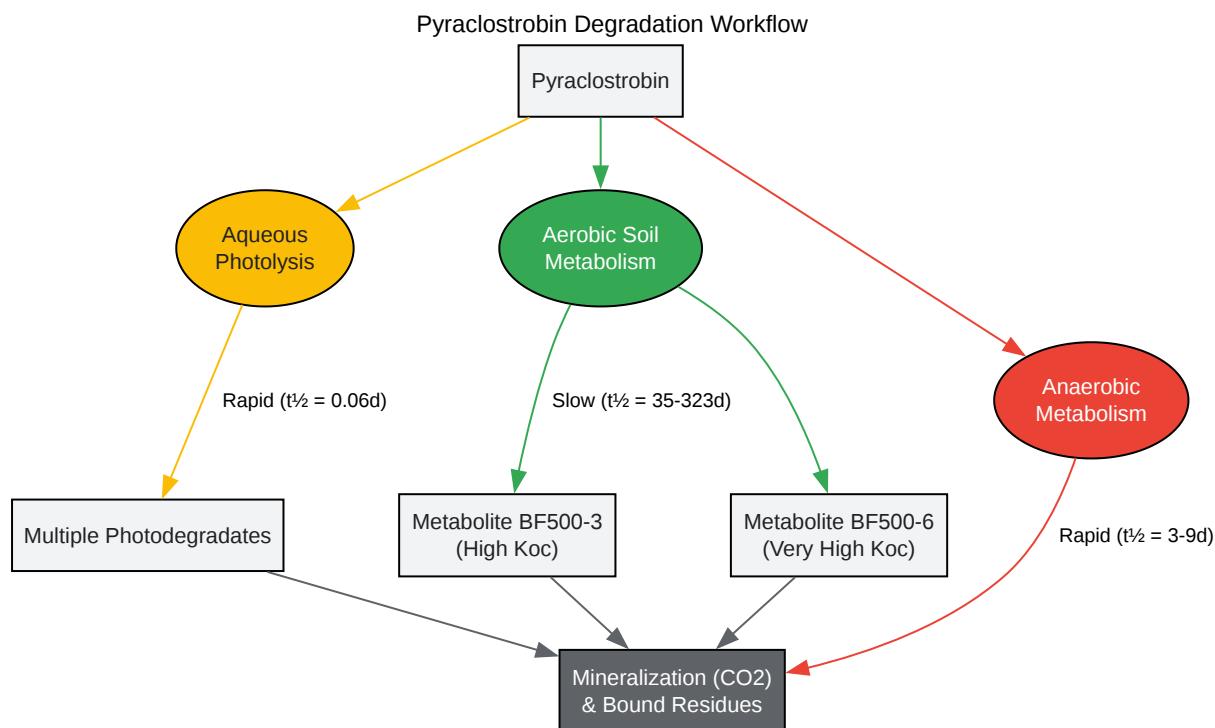


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Caption: Generalized degradation pathways for strobilurin fungicides.

## Pyraclostrobin-Specific Pathway

Pyraclostrobin degradation involves hydrolysis of the carbamate group and cleavage of the ether linkage, leading to several key metabolites.



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